

Triamterene-d5: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Triamterene-d5*

Cat. No.: *B15585596*

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An in-depth examination of the physical, chemical, and biological properties of the deuterated potassium-sparing diuretic, **Triamterene-d5**.

Introduction

Triamterene-d5 is the deuterated analog of Triamterene, a well-established potassium-sparing diuretic. Its primary application in research and pharmaceutical development is as an internal standard for the quantitative analysis of Triamterene in biological matrices using mass spectrometry-based methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The incorporation of five deuterium atoms on the phenyl ring provides a distinct mass shift, enabling precise and accurate quantification of the parent drug without interfering with its chemical properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **Triamterene-d5**, detailed experimental protocols for its synthesis and use in analytical methods, and a visualization of its biological mechanism of action.

Physical and Chemical Properties

Triamterene-d5 is a yellow to dark yellow solid. Its key physical and chemical properties are summarized in the table below.

Property	Value
IUPAC Name	6-(2,3,4,5,6-pentadeuteriophenyl)pteridine-2,4,7-triamine
Synonyms	6-(Phenyl-d5)-2,4,7-pteridinetriamine, 2,4,7-Triamino-6-(phenyl-d5)pteridine
CAS Number	1189922-23-3
Molecular Formula	C ₁₂ H ₆ D ₅ N ₇
Molecular Weight	258.29 g/mol
Appearance	Yellow to Dark Yellow Solid
Melting Point	>300°C (decomposes)[1]
Solubility	Slightly soluble in DMSO and Methanol[2]
Purity	Typically >98%
Isotopic Enrichment	≥99% deuterated forms (d1-d5)[2]

Experimental Protocols

Synthesis of Triamterene-d5

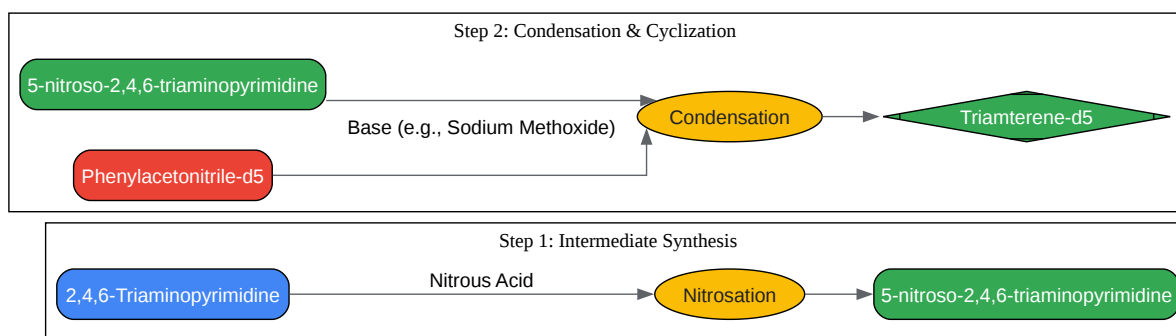
The synthesis of **Triamterene-d5** follows the established synthetic route for Triamterene, with the key modification of using a deuterated starting material. The primary precursor is phenylacetonitrile-d5.

Reaction Scheme:

The synthesis is a two-step process:

- Formation of 5-nitroso-2,4,6-triaminopyrimidine: This intermediate is synthesized by the nitrosation of 2,4,6-triaminopyrimidine.

- Condensation and Cyclization: 5-nitroso-2,4,6-triaminopyrimidine is then condensed with phenylacetone nitrile-d5 in the presence of a base to yield **Triamterene-d5**.^{[2][3]}



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Synthesis workflow for **Triamterene-d5**.

Detailed Protocol (adapted from Triamterene synthesis):

- **Reaction Setup:** In a reaction vessel, combine 5-nitroso-2,4,6-triaminopyrimidine and phenylacetone nitrile-d5 in a suitable aprotic polar solvent such as N,N-dimethylacetamide (DMAC).
- **Base Addition:** Add a base, such as sodium methoxide or sodium hydroxide, to the mixture under agitation.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 90-120°C for several hours.
- **Work-up and Isolation:** After the reaction is complete, cool the mixture and isolate the crude **Triamterene-d5** product by filtration.

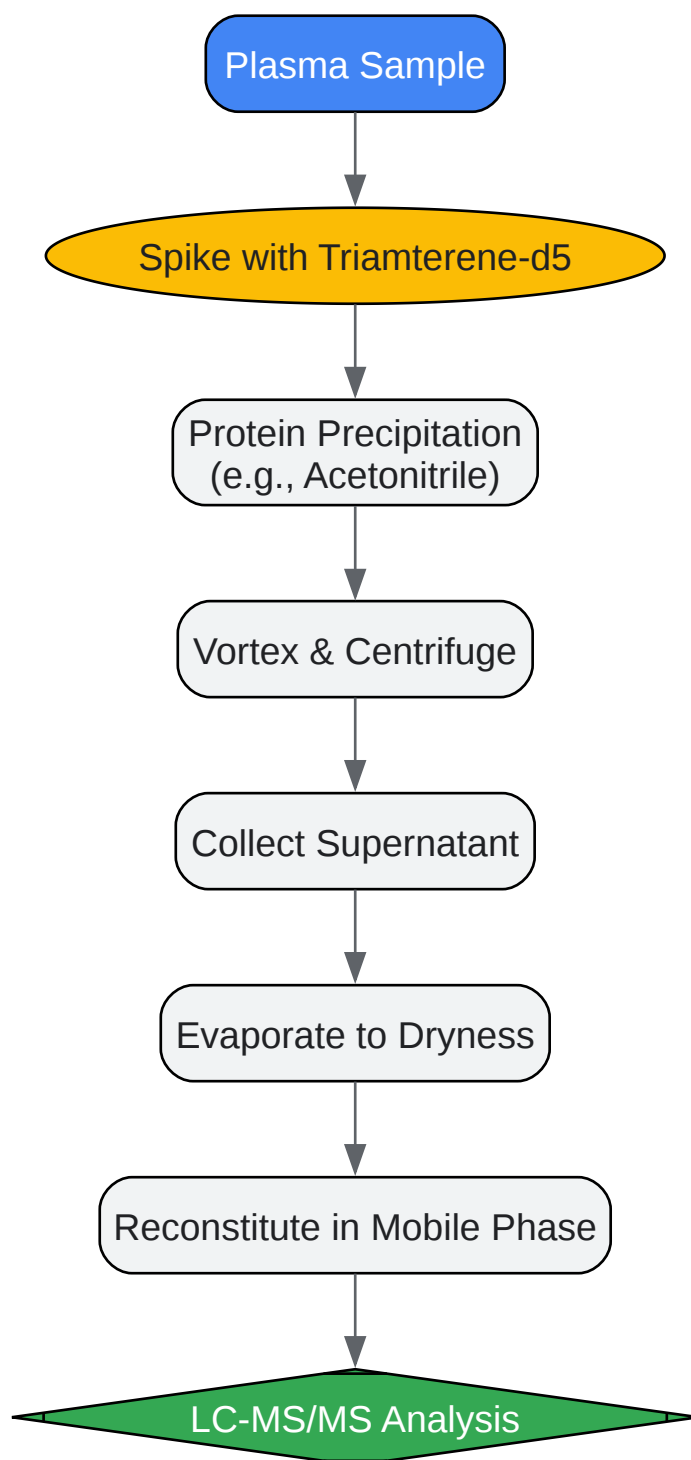
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as DMAC, to yield the final high-purity **Triamterene-d5**.

Quantification of Triamterene using Triamterene-d5 by LC-MS/MS

Triamterene-d5 is an ideal internal standard for the quantification of Triamterene in biological samples due to its similar chemical and physical properties and distinct mass.

Sample Preparation (Plasma):

- Aliquoting: Transfer a known volume of plasma sample into a clean tube.
- Internal Standard Spiking: Add a known amount of **Triamterene-d5** solution to the plasma sample.
- Protein Precipitation: Add a protein precipitating agent, such as acetonitrile or methanol, to the sample.
- Vortexing and Centrifugation: Vortex the sample to ensure thorough mixing and then centrifuge to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a new tube for analysis.
- Evaporation and Reconstitution: Evaporate the supernatant to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase.



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Workflow for sample preparation and analysis.

Chromatographic and Mass Spectrometric Conditions:

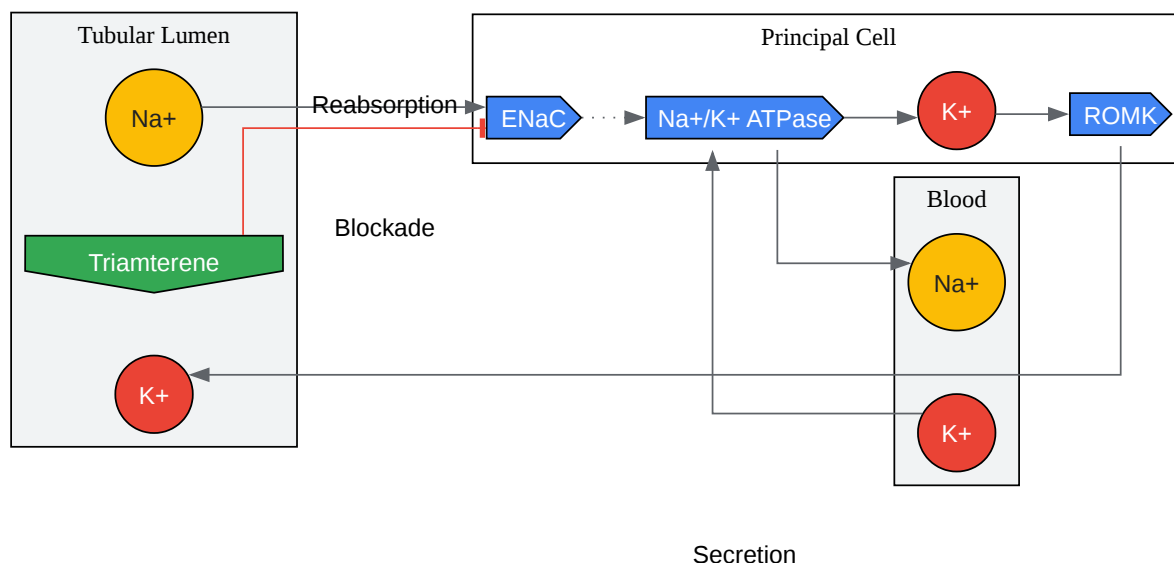
- **Chromatographic Column:** A C18 reverse-phase column is typically used for separation.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
- **Ionization:** Electrospray ionization (ESI) in positive ion mode is generally used.
- **Mass Spectrometric Detection:** Detection is performed using a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode. The precursor to product ion transitions for both Triamterene and **Triamterene-d5** are monitored for quantification.

Biological Activity and Signaling Pathway

The pharmacological activity of Triamterene, and by extension, the biological context for the use of **Triamterene-d5** as an internal standard, is its action as a potassium-sparing diuretic. This effect is achieved through the direct blockage of the epithelial sodium channel (ENaC) in the late distal convoluted tubule and collecting duct of the nephron.

Mechanism of Action:

ENaC is a crucial channel for sodium reabsorption in the kidneys. The influx of sodium through ENaC creates a negative luminal potential, which drives the secretion of potassium into the tubular fluid. Triamterene directly binds to and inhibits ENaC, thereby reducing sodium reabsorption. This inhibition diminishes the driving force for potassium secretion, leading to a potassium-sparing diuretic effect.



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Mechanism of Triamterene action on ENaC.

Conclusion

Triamterene-d5 is an indispensable tool for researchers and drug development professionals involved in the study of Triamterene. Its well-defined physical and chemical properties, coupled with its role as a stable isotope-labeled internal standard, ensure the accuracy and reliability of bioanalytical methods. A thorough understanding of its synthesis, analytical application, and the biological pathway of its non-deuterated counterpart is crucial for its effective utilization in advancing pharmaceutical research.

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